

# Acid Black 107 molecular structure and formula

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## Compound of Interest

Compound Name: Acid Black 107

Cat. No.: B1175314

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## An In-depth Technical Guide to Acid Black 107

Introduction: **Acid Black 107** (C.I. 12218-96-1), also known by trade names such as Neutral Black BGL, is a 1:2 chromium-complex acid dye.[1][2] As a premetallized dye, the chromium atom is incorporated during manufacturing, which enhances its application properties and results in superior fastness.[3] This class of dye is primarily utilized for dyeing protein and polyamide fibers, including wool, silk, and nylon, where it forms strong coordinate and ionic bonds with the fiber.[4][5] Its high lightfastness and wet fastness make it a preferred choice for applications demanding durability.[6][7] This guide provides a detailed overview of its molecular characteristics, physicochemical properties, synthesis, and standard application protocols.

## Molecular Structure and Formula

**Acid Black 107** is an anionic coordination compound where a central chromium(III) ion is complexed with two different monoazo dye molecules. This 1:2 metal-to-ligand structure contributes to its stability and color properties. Due to its complex nature as a commercial product, its precise molecular formula is often represented in multiple ways. The most commonly cited formulas include:

- $[C_{38}H_{22}N_7O_{12}S.Cr.2Na]$ [8]
- $[C_{36}H_{19}N_6O_{11}S.Cr.2Na]$ [2][9]
- $C_{36}H_{19}CrN_6O_{11}S.H.Na$ [10]

These variations suggest that commercial **Acid Black 107** may be a well-defined complex or a mixture of closely related structures. The core structure features o,o'-dihydroxyazo or o-amino-o'-hydroxyazo functionalities that act as ligands, chelating the chromium atom.[3] The presence of sulfonate groups ( $-\text{SO}_3^-$ ) ensures water solubility, which is essential for the dyeing process. [11]

## Physicochemical and Technical Data

The key quantitative properties of **Acid Black 107** are summarized in the table below. This data is essential for its application in dyeing processes and for quality control.

Property	Value	Notes / References
C.I. Name	Acid Black 107	[1]
CAS Number	12218-96-1	[1]
Molecular Formula	[C38H22N7O12S.Cr.2Na]	Representative formula.[8]
Calculated Mol. Weight	~898.67 g/mol	Based on the C38 formula.
Appearance	Black Powder	[2][9][12]
Shade	Brownish light grey	[2][8]
Aqueous Solution Color	Blue-gray	[9][12]
Water Solubility	30 g/L (at 90 °C)	[9][12]
Light Fastness (ISO)	7-8 (Excellent)	On wool.[1][4]
Soaping Fastness (Fading)	5 (Excellent)	On wool.[1][4]
Soaping Fastness (Staining)	4-5 (Very Good)	On wool.[1][4]
Perspiration Fastness (Fading)	5 (Excellent)	On wool.[1][4]
Perspiration Fastness (Staining)	4-5 (Very Good)	On wool.[4]

## Experimental Protocols

The following sections detail the laboratory-scale synthesis and a standard wool dyeing protocol for **Acid Black 107**.

## 1. Synthesis of **Acid Black 107**

The manufacturing process involves a multi-step reaction sequence: diazotization of aromatic amines, azo coupling with naphthol derivatives, and finally, complexation with a chromium salt. [6][9]

### I. Diazotization of Amines:

- Prepare a reaction vessel with 300 mL of water and 31 mL of 30% hydrochloric acid and stir to combine.
- Add 10.2 g of 5-nitro-2-aminophenol and 5.5 g of 4-nitro-2-aminophenol to the acidic solution. [6][9]
- Add 12 mL of 40% sodium hydroxide solution and stir the mixture for 2 hours.
- Cool the reaction mixture to between 10-15 °C.
- Over a period of 30 minutes, slowly add 22 mL of 30% sodium nitrite (NaNO<sub>2</sub>) solution dropwise while maintaining the temperature.
- Continue stirring until the reaction is complete (indicated by a positive reaction on starch-iodide paper) to yield the diazonium salt solution. [9]

### II. Azo Coupling:

- In a separate coupling vessel, combine 12 mL of water and an appropriate amount of 40% NaOH solution.
- Warm the solution to 30-40 °C and dissolve 5.4 g of 2-naphthol and 14.0 g of 1-acetylamino-7-naphthol. [9]
- Cool the coupling component solution to 10-15 °C.

- Slowly add the previously prepared diazonium salt solution to the coupling vessel over approximately 1 hour.
- Continue stirring for 1-2 hours until the coupling reaction is complete, forming the azo compound.[9]

### III. Metallization and Isolation:

- In a third vessel, prepare a solution of a chromium source, such as sodium chromium salicylate.[6][9]
- Heat the chromium solution to reflux for approximately 3 hours, then cool to 60 °C.
- Add the azo compound solution from the previous step.
- Adjust the pH to 8.0-8.5 using NaOH solution and heat to reflux for 4 hours to facilitate complexation.[6]
- Cool the mixture to 60 °C and adjust the pH to 7.5 with hydrochloric acid.
- Precipitate the dye by salting out with sodium chloride.
- Filter the resulting solid, wash the filter cake with water until neutral, and dry to obtain the final **Acid Black 107** product.[6][9]

## 2. Application Protocol: Exhaust Dyeing of Wool

This protocol describes a standard laboratory procedure for dyeing wool fabric with **Acid Black 107** to achieve a deep black shade.

### I. Preparation of Materials:

- Fabric: Use a pre-scoured, 100% wool sample, weighed accurately.
- Dyebath: Prepare a dyebath with a liquor-to-goods ratio (L:R) of 20:1.
- Dye Stock Solution: Prepare a 1% (w/v) stock solution of **Acid Black 107** in deionized water.

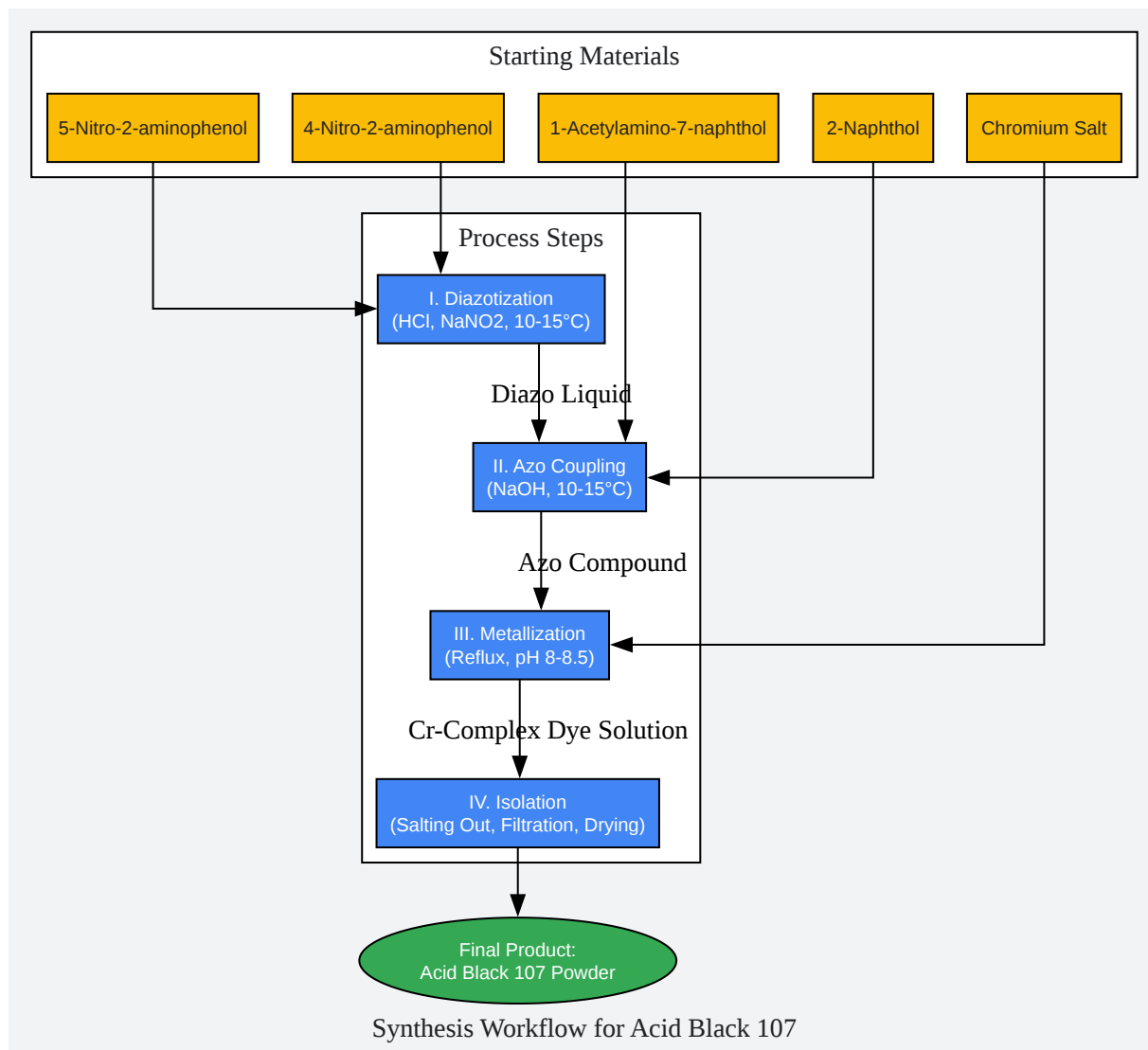
- Auxiliaries: Prepare solutions of a leveling agent, ammonium acetate (as a pH buffer), and acetic acid (for pH adjustment).

## II. Dyeing Procedure:

- Set the dyebath with the required amount of water and add the leveling agent.
- Add ammonium acetate to buffer the solution. Add the wool fabric to the bath at 40 °C and run for 10 minutes to allow for wetting and penetration of auxiliaries.
- Check the pH of the bath and adjust to 5.0-6.0 using a dilute solution of acetic acid.[4]
- Add the calculated amount of **Acid Black 107** stock solution to the dyebath. For a deep black, a dye concentration of up to 8% on weight of fiber (owf) may be required.[4]
- Raise the temperature of the dyebath from 40 °C to the boil (98-100 °C) at a rate of 1.5 °C/minute.
- Hold the temperature at the boil for 60 minutes to ensure full dye penetration and fixation.
- After 60 minutes, allow the dyebath to cool gradually to 70 °C.
- Remove the dyed fabric, rinse thoroughly with cold water until the rinse water is clear, and then perform a final warm rinse.
- Squeeze excess water from the fabric and air dry.

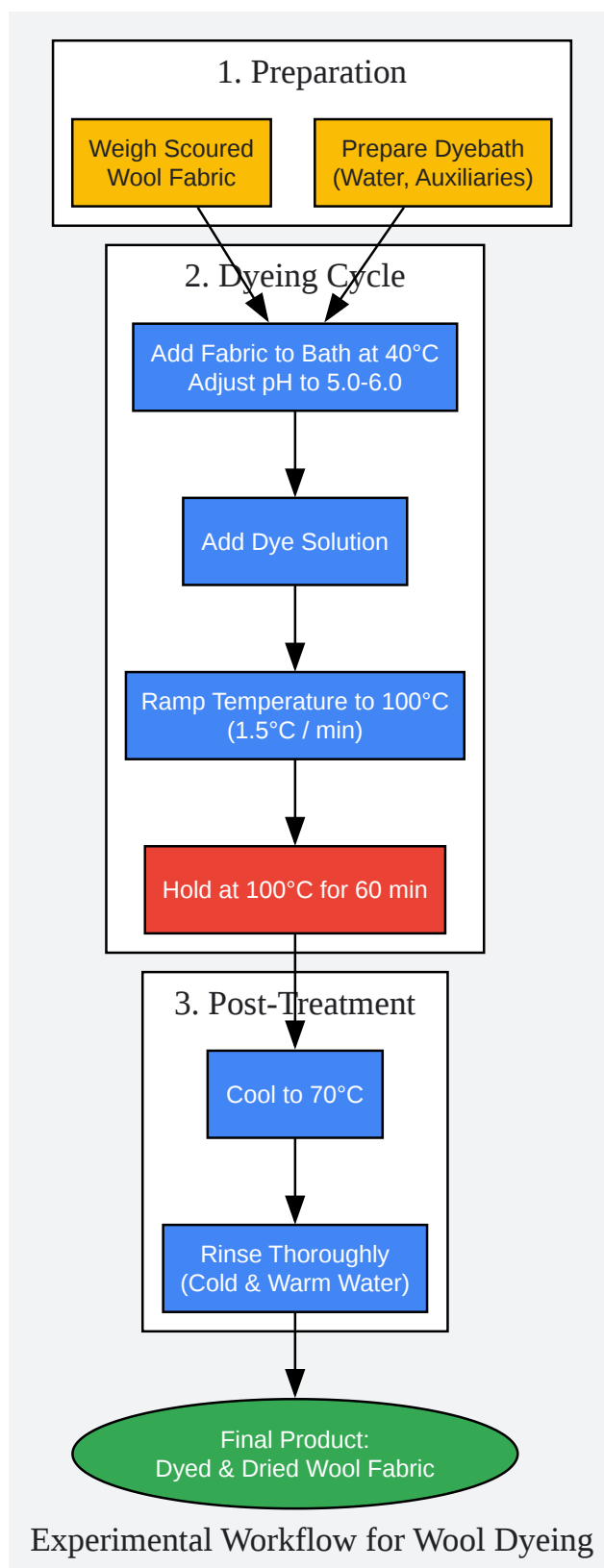
## Visualized Workflows

The following diagrams illustrate the key processes described in this guide.



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Caption: A flowchart illustrating the multi-step synthesis of **Acid Black 107**.



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Caption: A standard workflow for the exhaust dyeing of wool with **Acid Black 107**.

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